

# Application Notes and Protocols for Ethametsulfuron-methyl in Canola Broadleaf Weed Control

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## Compound of Interest

Compound Name: Ethametsulfuron-methyl

Cat. No.: B166122

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These notes provide a comprehensive overview of the application of **ethametsulfuron-methyl** for the selective control of broadleaf weeds in canola (oilseed rape). The information is intended to guide research, experimental design, and the development of weed management strategies.

## Active Ingredient and Formulation

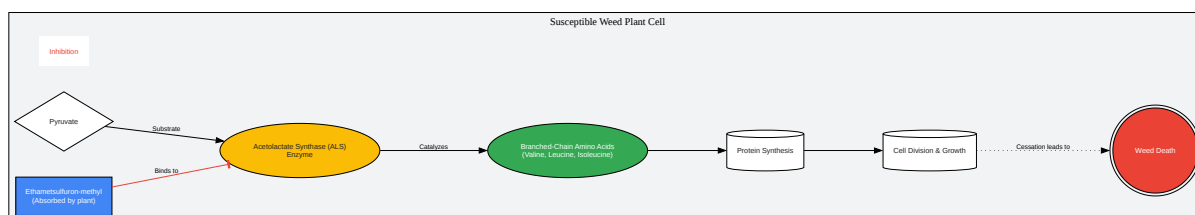
| Parameter         | Description  |
|-------------------|--|
| Active Ingredient | Ethametsulfuron-methyl   |
| Chemical Class    | Sulfonylurea   |
| Formulation       | Commonly available as a 75% Water Dispersible Granule (WDG)                  |
| CAS Number        | 97780-06-8   |
| Chemical Formula  | C <sub>15</sub> H <sub>18</sub> N <sub>6</sub> O <sub>7</sub> S <sub>2</sub> |

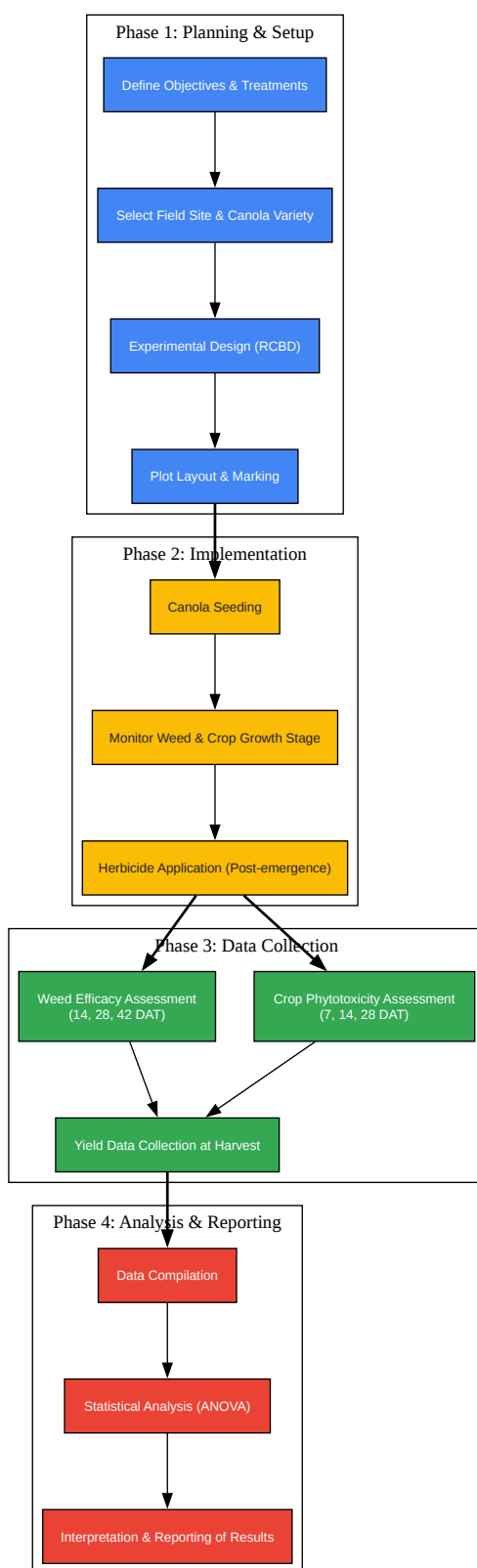
## Mechanism of Action

**Ethametsulfuron-methyl** is a selective, systemic, post-emergence herbicide.<sup>[1]</sup> Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1][2][3]</sup> ALS is a critical enzyme in the biosynthesis pathway of essential branched-chain amino acids: valine, leucine, and isoleucine.<sup>[1][3]</sup>

By inhibiting ALS, **ethametsulfuron-methyl** disrupts protein synthesis, which is vital for cell division and plant growth.<sup>[1][3]</sup> This leads to a rapid cessation of growth in susceptible broadleaf weeds, followed by symptoms such as leaf chlorosis and eventual plant death.<sup>[1]</sup> The herbicide is absorbed through both the leaves and roots and is translocated throughout the plant's vascular system to the meristematic tissues where it exerts its effect.<sup>[1][3]</sup>

## Signaling Pathway of ALS Inhibition





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## References

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